

tetraniliprole metabolite BCS-CQ 63359 identification

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Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

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Metabolite Overview and Identification Context

The metabolite **BCS-CQ 63359** is a key derivative of the insecticide **tetraniliprole**. The table below summarizes the contexts in which it has been identified and analyzed.

Aspect	Description
Parent Compound	Tetraniliprole (an anthranilamide insecticide) [1]
Analysis Context	Studied alongside tetraniliprole for residue dissipation and risk assessment in agricultural crops [1] [2] [3].
Common Analytical Technique	LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry) [1] [2] [3]
Documented Matrices	Okra, brinjal (eggplant), chilli, tomato, and pigeon pea [1] [2] [3]

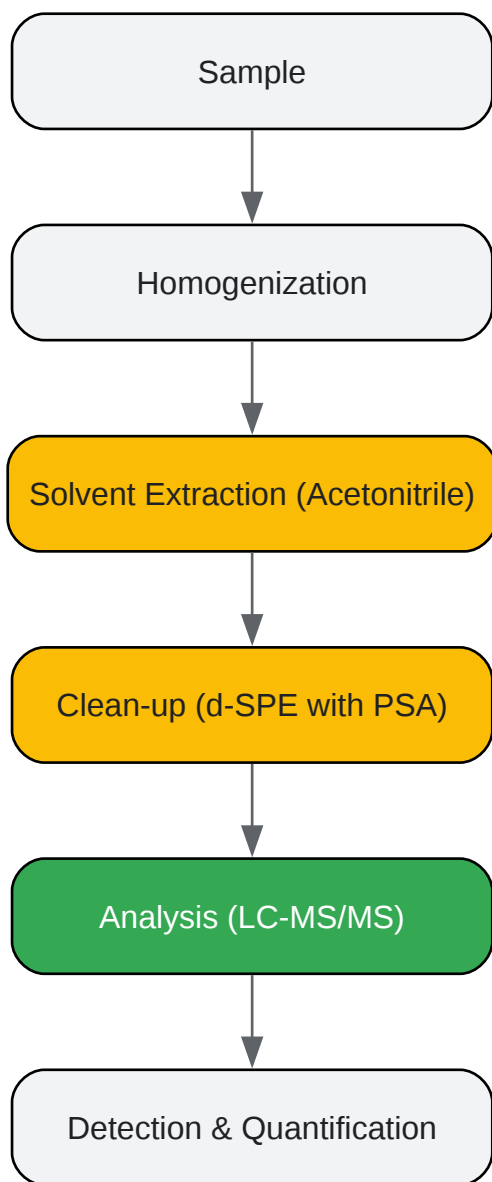
Quantitative Data and Analytical Performance

The following table summarizes key quantitative data and method performance metrics for BCS-CQ 63359 as reported in the studies.

Parameter	Reported Value / Finding
Purity of Reference Standard	99.7% [1]
Method Recovery Range	71-111% (across chilli and brinjal matrices) [2]
Limit of Quantification (LOQ)	0.01 mg kg ⁻¹ [1] [3]
Typical Residue Findings	Often found below the LOQ (Below Limit of Quantification) in various crop samples, even shortly after application [3].

Experimental Protocol for Analysis

The general workflow for extracting and analyzing BCS-CQ 63359 from crop samples is consistent across the consulted studies and can be summarized in the following diagram:



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The corresponding methodological details for each step are outlined below:

- **Sample Preparation & Extraction:** The standard approach uses the **QuEChERS** method. This involves homogenizing the crop sample and then extracting the analytes with **acetonitrile** [1] [2] [3].
- **Clean-up:** The extract is purified using **dispersive Solid-Phase Extraction (d-SPE) with PSA (Primary Secondary Amine)** sorbent to remove interfering compounds like fatty acids and sugars [2].
- **Analysis & Detection:** The final cleaned extract is analyzed using **Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS)**. This technique separates the compounds (chromatography) and provides highly specific and sensitive detection based on their mass-to-charge ratio (mass spectrometry) [1] [3].

Research Conclusions and Gaps

The analyzed studies consistently show that residue levels of BCS-CQ 63359 in various crops are typically very low, often below the quantifiable limit, suggesting a low risk to consumers [3]. Residues of the metabolite and its parent compound generally dissipate to below the Limit of Quantification (LOQ) by the time of harvest [3].

It is important to note that the searched literature **lacks specific details** crucial for a complete technical guide. Key information such as the **structural elucidation, mass spectral fragmentation patterns, chromatographic retention times, and the exact LC-MS/MS instrument parameters** for BCS-CQ 63359 were not provided in the available results.

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References

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